

Improving the lightfastness and washfastness of C.I. Acid Violet 47

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Acid Violet 47

Cat. No.: B1172477

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Technical Support Center: C.I. Acid Violet 47

This technical support guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers and scientists working to improve the lightfastness and washfastness of C.I. Acid Violet 47.

Troubleshooting Guide

Problem: Poor Washfastness - Significant color bleeding during washing.

Possible Causes & Solutions

- Incomplete Dye Fixation: The dye has not adequately bonded with the fiber.
 - Solution: Ensure the dyeing process is carried out under the correct acidic pH (typically pH 4-6 for nylon, wool, and silk) and at a sufficiently high temperature (just below boiling for wool and silk) for an adequate duration (typically 30-60 minutes at temperature).[\[1\]](#)[\[2\]](#) The use of an acid, such as acetic acid or citric acid, is crucial for promoting the ionic bond between the anionic dye and the cationic sites on the fiber.[\[3\]](#)[\[4\]](#)
- Excess Unfixed Dye: There is an excess of dye on the fiber surface that is not chemically bonded.
 - Solution: After dyeing, thoroughly rinse the material in lukewarm water until the water runs clear. A final wash with a non-ionic detergent can help remove any remaining unfixed dye.

[\[1\]](#)

- Inappropriate Aftertreatment: The chosen aftertreatment is not effective or is being applied incorrectly.
 - Solution: Employ a cationic dye-fixing agent. These positively charged molecules form a complex with the negatively charged dye molecules, increasing their molecular size and reducing their solubility, thus improving washfastness.[\[5\]](#)[\[6\]](#) Alternatively, treatment with synthetic tanning agents (syntans) can also enhance washfastness by forming a protective layer that hinders dye migration.[\[7\]](#)

Problem: Poor Lightfastness - Noticeable fading or color change upon exposure to light.

Possible Causes & Solutions

- Photodegradation of the Dye Molecule: Ultraviolet (UV) radiation can break down the chemical structure of the dye.
 - Solution: Apply a UV absorber as a post-treatment. UV absorbers are compounds that preferentially absorb UV radiation and dissipate it as heat, thereby protecting the dye molecules from photodegradation.[\[8\]](#)[\[9\]](#) Benzophenone and benzotriazole derivatives are common types of UV absorbers.[\[8\]](#)
- Dye Concentration: Lighter shades can be more susceptible to fading.
 - Solution: For applications requiring high lightfastness, consider using a higher dye concentration to achieve a deeper shade. Deeper shades often exhibit better lightfastness due to the aggregation of dye molecules.[\[10\]](#)
- Presence of Other Finishing Agents: Some softeners or other finishing agents can negatively impact lightfastness.
 - Solution: If a finishing agent is necessary, select one that is known to have minimal impact on the lightfastness of acid dyes. Always test the compatibility of any finishing agents with the dyed material.[\[10\]](#)

Frequently Asked Questions (FAQs)

Q1: What is the expected light and washfastness of C.I. Acid Violet 47?

While specific data for C.I. Acid Violet 47 is not readily available in the provided search results, we can look at a structurally similar anthraquinone dye, C.I. Acid Violet 48, for an indication of performance. Anthraquinone-based acid dyes are generally known for good lightfastness.[\[11\]](#)

Table 1: Fastness Properties of C.I. Acid Violet 48 (Illustrative for C.I. Acid Violet 47)

Fastness Property	ISO Test Method	Rating (1-5, 5=Excellent)
Lightfastness	ISO 105-B02	6 (Very Good)
Washing (Color Change)	ISO 105-C06	4-5
Washing (Staining on Cotton)	ISO 105-C06	5
Washing (Staining on Nylon)	ISO 105-C06	5
Perspiration	ISO 105-E04	4-5
Rubbing (Dry)	ISO 105-X12	5

Source: Data extrapolated from C.I. Acid Violet 48.[\[6\]](#)[\[12\]](#)

Q2: How do I prepare a stock solution of C.I. Acid Violet 47?

To prepare a 1% stock solution, dissolve 1 gram of C.I. Acid Violet 47 powder in 100 mL of hot water (distilled or deionized is recommended). It is advisable to first create a paste with a small amount of hot water to ensure the powder is fully wetted before adding the remaining water.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Q3: Can I improve the washfastness of C.I. Acid Violet 47 on nylon?

Yes, aftertreatment with a cationic fixing agent is an effective method. A two-step process involving a cotton fixing agent followed by a nylon fixing agent has shown significant improvement in colorfastness to laundering.[\[16\]](#)

Q4: What is a general protocol for applying a cationic fixing agent?

The following is a general laboratory-scale protocol for aftertreatment of acid-dyed nylon or wool:

- After dyeing and rinsing, prepare a fresh bath with the cationic fixing agent at a concentration of 1-3% on the weight of the fiber (owf).
- The pH of the bath should be neutral to slightly acidic.
- Immerse the dyed fabric in the bath at approximately 40°C.
- Agitate for 20-30 minutes.
- Hydroextract and dry without rinsing.

Q5: How do I apply a UV absorber to improve lightfastness?

UV absorbers can be applied by an exhaust method, similar to a dyeing process.

- Prepare a bath containing 1-3% owf of a suitable UV absorber.
- The application is typically carried out at an elevated temperature, for example, 40°C for 30 minutes, with a liquor ratio of 1:50.[\[17\]](#)
- After the treatment, the fabric is washed and dried.

Experimental Protocols

Protocol 1: Standard Acid Dyeing Procedure for Nylon/Wool/Silk

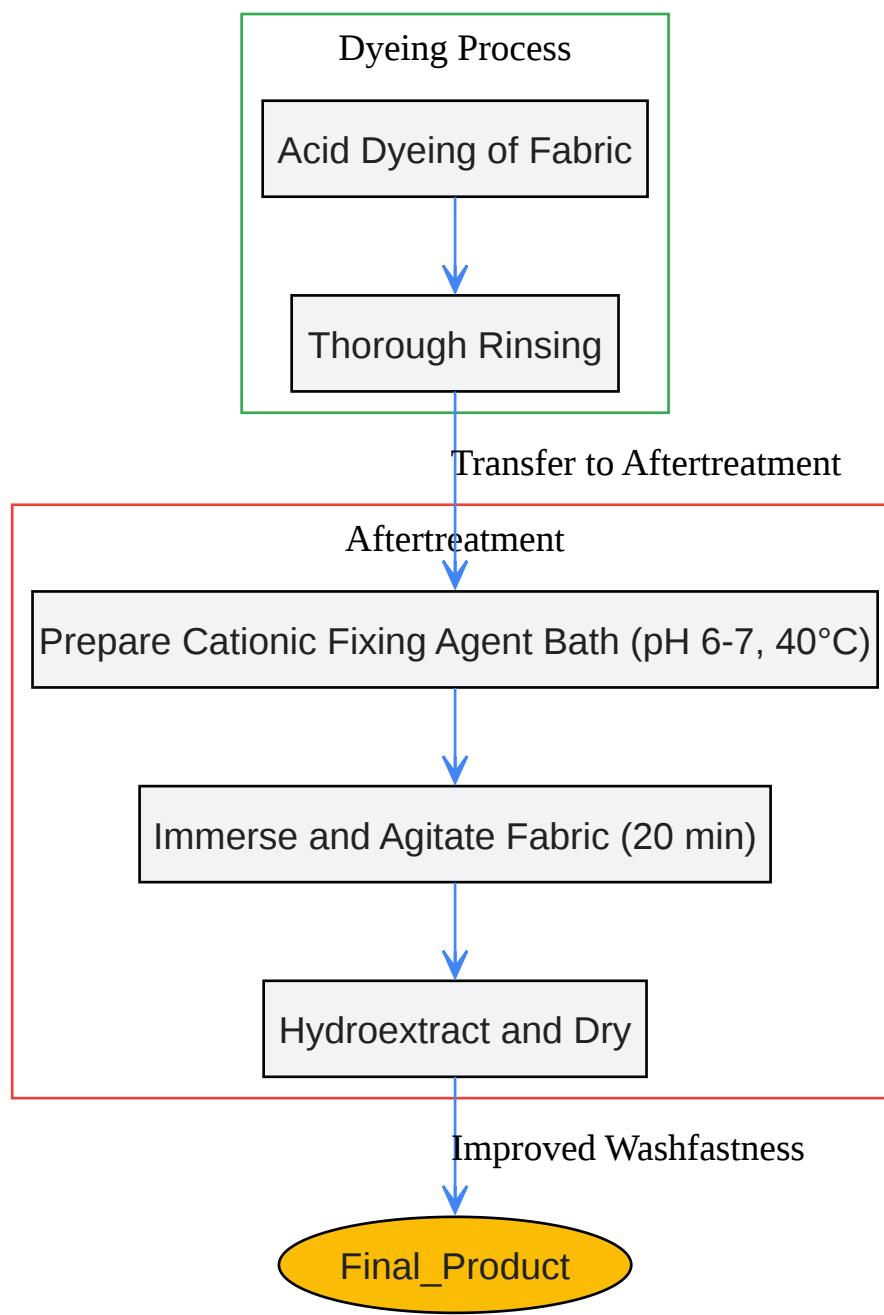
- Preparation: Scour the fabric to remove any impurities.
- Dye Bath Preparation: Prepare a dyebath with the desired concentration of C.I. Acid Violet 47, 1% owf acetic acid (to achieve a pH of 4-5), and 10% owf sodium sulfate (as a leveling agent). The liquor ratio should be 1:20.
- Dyeing: Introduce the wet fabric into the dyebath at 40°C. Raise the temperature to 90-98°C over 30-45 minutes. Hold at this temperature for 30-60 minutes, ensuring gentle agitation.

- Cooling and Rinsing: Allow the dyebath to cool gradually. Remove the fabric and rinse thoroughly with warm, then cold water until the water runs clear.
- Soaping: Wash the dyed fabric with a 1 g/L solution of a non-ionic detergent at 60-70°C to remove any unfixed dye.[\[4\]](#)
- Final Rinse and Dry: Rinse again and dry at a moderate temperature.

Protocol 2: Aftertreatment with a Cationic Fixing Agent

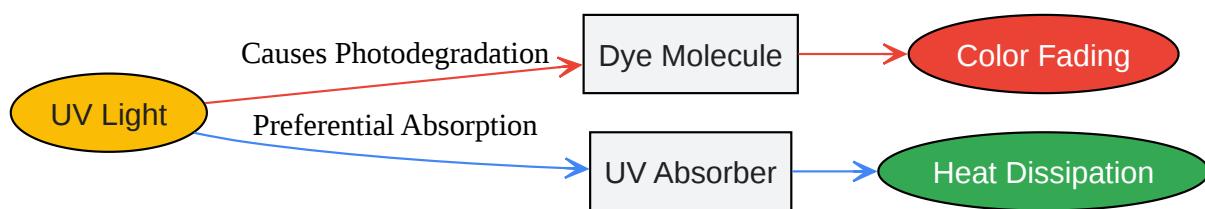
- Bath Preparation: Following the dyeing and rinsing steps from Protocol 1, prepare a new bath with 2% owf of a cationic fixing agent and a liquor ratio of 1:20. Adjust the pH to 6-7.
- Treatment: Immerse the dyed fabric into the bath at 40°C. Agitate for 20 minutes.
- Drying: Remove the fabric, hydroextract, and dry without an intermediate rinsing step.

Visualizations



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Caption: Workflow for improving washfastness with a cationic fixing agent.

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Caption: Mechanism of UV absorber in preventing color fading.

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- To cite this document: BenchChem. [Improving the lightfastness and washfastness of C.I. Acid Violet 47]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172477#improving-the-lightfastness-and-washfastness-of-c-i-acid-violet-47]

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